

2-(4-Chlorophenyl)benzothiazole molecular weight and formula

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Compound of Interest

Compound Name: **2-(4-Chlorophenyl)benzothiazole**

Cat. No.: **B1219517**

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An In-depth Technical Guide to **2-(4-Chlorophenyl)benzothiazole**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **2-(4-Chlorophenyl)benzothiazole**, a heterocyclic compound of interest to researchers in medicinal chemistry and materials science.

Core Molecular Data

2-(4-Chlorophenyl)benzothiazole is a benzothiazole derivative containing a 4-chlorophenyl substituent at the 2-position. Its key molecular identifiers and properties are summarized below.

Property	Value	References
Molecular Formula	C ₁₃ H ₈ ClNS	[1][2][3][4]
Molecular Weight	245.73 g/mol	[1][2][4]
CAS Number	6265-91-4	[2][3][4][5]
Appearance	Light yellow to yellow to green powder to crystal	[3]
Melting Point	117-118 °C	[3][5][6]

Synthesis and Experimental Protocols

The synthesis of **2-(4-Chlorophenyl)benzothiazole** typically involves the condensation of 2-aminothiophenol with a derivative of 4-chlorobenzoic acid. Several methods have been reported, including conventional heating and ultrasound-assisted synthesis.

General Synthesis Protocol via Condensation

A common and efficient method for the synthesis of 2-substituted benzothiazoles is the reaction of 2-aminothiophenol with the corresponding benzoyl chloride.[\[7\]](#)

Materials:

- 2-aminothiophenol
- 4-chlorobenzoyl chloride
- Toluene (or another suitable solvent)
- Pyridine (or another suitable base)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- Dissolve 2-aminothiophenol (1 equivalent) in toluene in a round-bottom flask.
- Add pyridine (1.2 equivalents) to the solution and cool the mixture in an ice bath.
- Slowly add a solution of 4-chlorobenzoyl chloride (1.1 equivalents) in toluene to the cooled mixture with constant stirring.

- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 4-6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **2-(4-chlorophenyl)benzothiazole**.^[8]

Ultrasound-Assisted Synthesis

An alternative, eco-friendly method utilizes ultrasonic irradiation to promote the reaction between 2-aminothiophenol and 4-chlorobenzaldehyde. This method can be performed without a solvent or catalyst.^[6]

Materials:

- 2-aminothiophenol
- 4-chlorobenzaldehyde

Procedure:

- Mix 2-aminothiophenol and 4-chlorobenzaldehyde in a reaction vessel.
- Subject the mixture to ultrasonic probe irradiation at room temperature for approximately 20 minutes.
- The reaction proceeds to yield **2-(4-chlorophenyl)benzothiazole**.
- The product can be purified by recrystallization. This method offers advantages such as a simple procedure, being solvent- and catalyst-free, and having a short reaction time.^[6]

Analytical Characterization

The synthesized **2-(4-Chlorophenyl)benzothiazole** can be characterized using various spectroscopic techniques.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum will show characteristic signals for the aromatic protons on both the benzothiazole and the 4-chlorophenyl rings.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon NMR spectrum will provide information on the carbon skeleton of the molecule.
- IR (Infrared) Spectroscopy: The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the compound.

Biological and Chemical Significance

2-(4-Chlorophenyl)benzothiazole and its derivatives are of significant interest in several fields:

- Pharmaceutical Research: Benzothiazole derivatives are known to exhibit a wide range of biological activities, including anticancer and anti-inflammatory properties. **2-(4-Chlorophenyl)benzothiazole** serves as a valuable intermediate in the synthesis of novel therapeutic agents.[3][9][10][11][12]
- Agrochemicals: This compound is used in the development of pesticides.[3]
- Material Science: It can be incorporated into polymers and coatings to enhance their chemical resistance and durability.[3]

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of **2-(4-Chlorophenyl)benzothiazole**.



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